

Application Note: High-Resolution Mass Spectrometry for the Identification of N-Nitrosoheptamethyleneimine

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Compound of Interest

Compound Name: *N-Nitrosoheptamethyleneimine*

CAS No.: 20917-49-1

Cat. No.: B1205763

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Introduction

N-Nitrosoheptamethyleneimine (NSHI) is a member of the N-nitrosamine class of compounds, which are classified as probable human carcinogens by the International Agency for Research on Cancer (IARC).[1] The presence of N-nitrosamine impurities in pharmaceutical products has become a significant concern for regulatory agencies and manufacturers worldwide since their discovery in common medications.[2][3][4] Consequently, highly sensitive and selective analytical methods are required to detect and quantify these impurities at trace levels to ensure patient safety.[2][5] High-resolution mass spectrometry (HRMS), particularly when coupled with liquid chromatography (LC-HRMS), has emerged as a powerful technique for this purpose.[2][6][7] Its high mass accuracy and resolution enable the confident identification and quantification of N-nitrosamines, even in complex drug matrices, minimizing the risk of false-positive results.[7][8]

This application note provides a detailed protocol for the identification and quantification of **N-Nitrosoheptamethyleneimine** in a drug substance using LC-HRMS.

Analytical Challenges and HRMS Solution

The analysis of N-nitrosamines in pharmaceuticals presents several challenges, including the need for very low detection limits (often in the parts-per-billion range), the potential for matrix interference, and the structural diversity of nitrosamine impurities.^{[1][8]} Traditional low-resolution mass spectrometry may struggle to differentiate target analytes from co-eluting matrix components with similar nominal masses.^[7]

High-resolution mass spectrometry offers a robust solution to these challenges by providing:

- **High Selectivity:** The ability to measure mass-to-charge ratios with high accuracy allows for the confident differentiation of target analytes from isobaric interferences.^{[7][9]}
- **High Sensitivity:** Modern HRMS instruments can achieve the low limits of detection (LOD) and quantitation (LOQ) required to meet stringent regulatory limits.^{[7][8]}
- **Retrospective Analysis:** Full-scan HRMS data acquisition allows for the retrospective analysis of data for other potential impurities without the need for re-injection.^[10]
- **Structural Elucidation:** Accurate mass measurements of fragment ions in tandem mass spectrometry (MS/MS) experiments aid in the structural confirmation of identified nitrosamines.^{[11][12][13]}

Experimental Protocol

This protocol describes a general procedure for the analysis of **N-Nitrosoheptamethyleneimine** in a drug substance. Method validation in the specific drug product matrix is essential.

1. Sample Preparation

The following is a representative sample preparation protocol for a drug substance.

- **Reagents and Materials:**
 - **N-Nitrosoheptamethyleneimine** (NSHI) reference standard

- **N-Nitrosoheptamethyleneimine-d14** (NSHI-d14) or other suitable isotopic internal standard
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- 0.22 µm syringe filters
- Procedure:
 - Accurately weigh 100 mg of the drug substance into a 15 mL centrifuge tube.[\[14\]](#)
 - Add 5.0 mL of methanol.[\[14\]](#)
 - Spike with an appropriate amount of internal standard (e.g., NSHI-d14) to a final concentration of approximately 5 ng/mL.
 - Vortex the mixture for 2 minutes or until the sample is fully dissolved.
 - Centrifuge the solution at 4000 rpm for 15 minutes to precipitate any insoluble excipients.[\[15\]](#)
 - Filter the supernatant through a 0.22 µm syringe filter into an LC-MS vial for analysis.[\[15\]](#)[\[16\]](#)

2. Liquid Chromatography-High-Resolution Mass Spectrometry (LC-HRMS) Analysis

The following are typical LC-HRMS parameters that can be adapted for NSHI analysis.

- LC System: A high-performance liquid chromatography (UHPLC) system.[\[9\]](#)
- Column: A reversed-phase column suitable for polar compounds, such as an Acclaim Polar Advantage II or equivalent (e.g., 150 mm x 2.1 mm, 3 µm).[\[15\]](#)
- Mobile Phase A: Water with 0.1% formic acid

- Mobile Phase B: Methanol with 0.1% formic acid
- Gradient:

Time (min)	%B
0.0	10
1.0	10
8.0	90
10.0	90
10.1	10

| 15.0 | 10 |

- Flow Rate: 0.3 mL/min
- Column Temperature: 40 °C
- Injection Volume: 5 µL[15]
- HRMS System: A Q-Exactive, Orbitrap Exploris, or equivalent high-resolution mass spectrometer.[9][15]
- Ionization Source: Heated Electrospray Ionization (HESI) or Atmospheric Pressure Chemical Ionization (APCI) in positive ion mode.[9][15]
- Resolution: $\geq 60,000$ at m/z 200.[6]
- Scan Range: m/z 50-500
- Data Acquisition: Full scan followed by data-dependent MS/MS (dd-MS2) of the top 5 most intense ions.[6]
- Targeted Ions for NSHI (C₇H₁₄N₂O):
 - Monoisotopic Mass: 142.1106 Da

- Protonated Adduct $[M+H]^+$: 143.1184 Da

3. Data Analysis

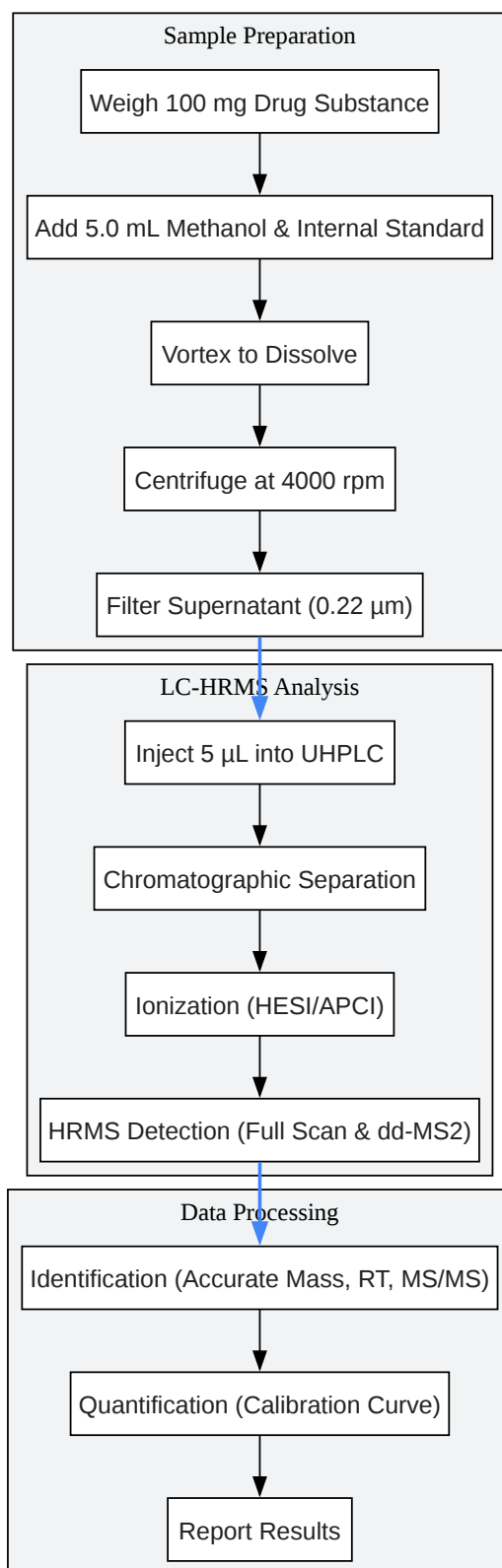
- Identification: The identification of NSHI is based on the accurate mass of the protonated molecule (within a 5 ppm mass tolerance) and its retention time compared to a reference standard. Further confirmation is achieved through the fragmentation pattern obtained from the MS/MS spectrum. A common fragmentation pathway for nitrosamines is the loss of the NO radical (30 Da).[\[11\]](#)[\[12\]](#)[\[13\]](#)
- Quantification: Quantification is performed by creating a calibration curve using the peak area ratio of the analyte to the internal standard versus the concentration of the reference standards.

Quantitative Data Summary

The following table provides representative performance characteristics for the analysis of N-nitrosamines using LC-HRMS, based on data for similar compounds. Actual performance for NSHI must be determined during method validation.

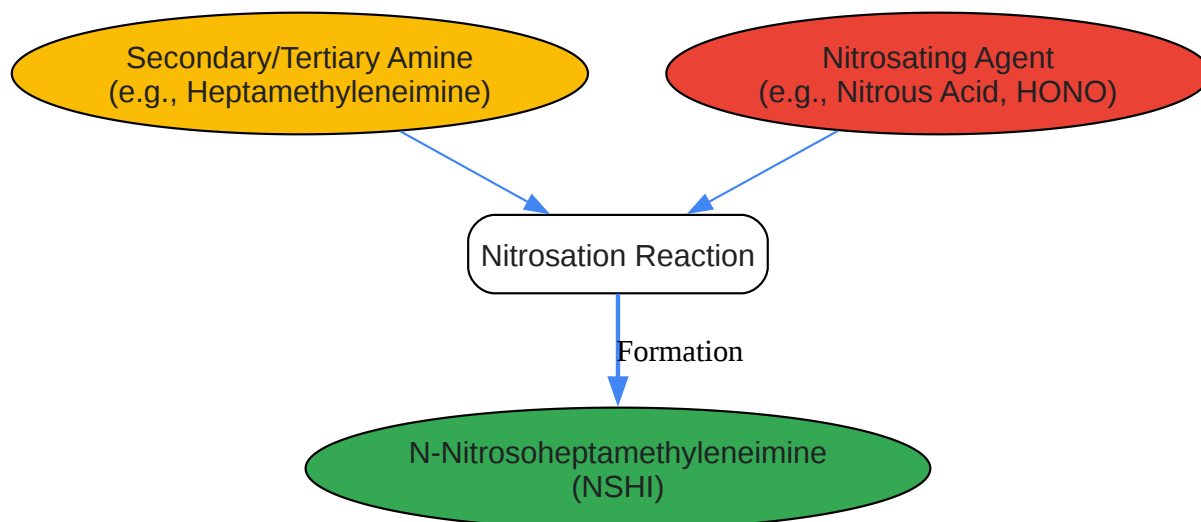
Parameter	Typical Value	Reference
Limit of Detection (LOD)	0.1 - 1.0 ng/mL	[9] [14]
Limit of Quantitation (LOQ)	0.3 - 3.0 ng/mL	[8]
Linearity (R^2)	> 0.995	[17]
Recovery	80 - 120%	[1] [17]
Precision (%RSD)	< 15%	[17]

Visualizations



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Caption: Experimental workflow for NSHI analysis.



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Caption: General formation of N-nitrosamines.

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